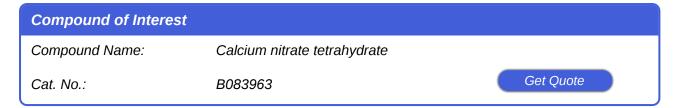


An In-depth Technical Guide to Calcium Nitrate Tetrahydrate (CAS: 13477-34-4)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium nitrate tetrahydrate, with the CAS number 13477-34-4, is an inorganic compound with the chemical formula Ca(NO₃)₂·4H₂O.[1][2] It presents as a white, crystalline solid that is highly soluble in water and hygroscopic, readily absorbing moisture from the air.[1][3] This compound serves as a versatile and critical raw material in numerous scientific and industrial applications. In the realm of research and drug development, its utility extends from a component in cell culture media to a precursor in the synthesis of advanced nanomaterials for biomedical applications.[4][5] This guide provides a comprehensive technical overview of calcium nitrate tetrahydrate, including its physicochemical properties, relevant experimental protocols, and key applications.

Physicochemical Properties

A summary of the key quantitative data for **calcium nitrate tetrahydrate** is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties



Property	Value	References
CAS Number	13477-34-4	[6]
Molecular Formula	Ca(NO ₃) ₂ ·4H ₂ O	[2]
Molecular Weight	236.15 g/mol	[2][7]
Appearance	White, colorless deliquescent crystals	[1][6]
Melting Point	42.7 - 45 °C (decomposes)	[7][8]
Boiling Point	132 °C (decomposes)	
Density	1.82 - 1.86 g/cm³ at 20 °C	[8][9]
Bulk Density	~1000 kg/m ³	[7][8]
Solubility in Water	2710 g/L	[7][8]
pH (50 g/L solution at 25 °C)	5.0 - 7.0	[7][8]

Table 2: Toxicological and Safety Data

Parameter	Value	References
LD ₅₀ (Oral, Rat)	3900 mg/kg	[8][10]
Hazard Statements	H302 (Harmful if swallowed), H318 (Causes serious eye damage)	[11][12]
Precautionary Statements	P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[11][12]



Key Applications in Research and Development

Calcium nitrate tetrahydrate is a valuable reagent in several advanced research areas:

- Nanoparticle Synthesis: It is a commonly used calcium precursor in the sol-gel synthesis of bioactive glass nanoparticles and calcium phosphate nanoparticles.[5][13] These nanomaterials are under investigation for applications in bone tissue engineering, drug delivery, and as nanofertilizers.[14]
- Cell Culture Media: As a source of calcium ions, it is a component in various plant and animal cell culture media, supporting cellular growth and physiological studies.[4][15]
- Biomaterials and Regenerative Medicine: Its role in producing bioglass and hydroxyapatite highlights its importance in the development of scaffolds and coatings for bone regeneration. [2][8]
- Concrete and Cement Chemistry: In materials science, it is studied as an accelerator for cement hydration, particularly in cold weather concreting, and as a corrosion inhibitor for steel reinforcement.[16]

Experimental Protocols

The following are detailed methodologies for key experiments involving **calcium nitrate tetrahydrate**.

Synthesis of Bioactive Glass Nanoparticles (BGNs) via Sol-Gel Method

This protocol is adapted from methodologies described in the literature for the synthesis of BGNs.[17][18]

Materials:

- Tetraethyl orthosilicate (TEOS)
- Calcium nitrate tetrahydrate (Ca(NO₃)₂·4H₂O)
- Ammonium dibasic phosphate ((NH₄)₂HPO₄)



- Deionized water
- Ethanol
- Ammonia solution
- · Citric acid
- Polyethylene glycol (PEG)

Procedure:

- · Preparation of Precursor Solution:
 - Dissolve 7.639 g of calcium nitrate tetrahydrate in 120 mL of deionized water in a beaker with magnetic stirring.[17]
 - In a separate container, prepare a solution of 9.167 g of TEOS in 60 mL of ethanol.[17]
 - Add the TEOS-ethanol solution to the calcium nitrate solution.
 - Adjust the pH of the mixture to 1-2 by adding citric acid and stir until a homogenous,
 transparent solution is obtained.[17]
- · Precipitation:
 - Prepare a 1500 mL solution of ammoniated deionized water containing 1.078 g of dissolved ammonium dibasic phosphate.[17]
 - Slowly drop the precursor solution into the ammoniated phosphate solution under vigorous stirring.
 - Maintain the pH of the reaction mixture at approximately 11 using ammonia solution throughout the addition.[17]
- Aging and Washing:



- After the addition is complete, continue stirring the mixture for 48 hours, followed by an aging period of 24 hours without stirring.[17]
- Separate the resulting precipitate by centrifugation at 1000 rpm.[17]
- Wash the precipitate three times with deionized water.
- Surfactant Addition and Storage:
 - Resuspend the final washed precipitate in 200 mL of a 2% PEG-water solution.
- Calcination (Optional):
 - To obtain a crystalline structure, the dried nanoparticles can be calcined at 700°C.[18]

Synthesis of Calcium Phosphate Nanoparticles via Chemical Precipitation

This protocol is a generalized procedure based on literature for the synthesis of calcium phosphate nanoparticles.[19]

Materials:

- Calcium nitrate tetrahydrate (Ca(NO₃)₂·4H₂O)
- Potassium phosphate dibasic anhydrous (K₂HPO₄)
- Sodium citrate tribasic dihydrate
- Sodium carbonate
- Potassium nitrate (optional, for NPK doping)
- Urea (optional, for NPK doping)
- Ultrapure water

Procedure:



Solution Preparation:

- Solution A: Prepare an aqueous solution containing 0.2 M calcium nitrate tetrahydrate and 0.2 M sodium citrate tribasic dihydrate. For nitrogen-doped nanoparticles, urea can be added to this solution.[19]
- Solution B: Prepare an aqueous solution containing 0.12 M potassium phosphate dibasic anhydrous and 0.1 M sodium carbonate. For NPK-doped nanoparticles, 0.2 M potassium nitrate can be added to this solution.[19]

Precipitation:

- At a constant temperature of 37 °C, mix equal volumes of Solution A and Solution B under controlled stirring.[19]
- Maturation and Collection:
 - Allow the resulting precipitate to mature in the solution for a specified time (e.g., 5 minutes to 100 hours), depending on the desired particle characteristics.[19]
 - Collect the nanoparticles by centrifugation (e.g., 5000 rpm for 15 minutes).[19]
- Washing and Drying:
 - Wash the collected nanoparticles repeatedly with ultrapure water.
 - Freeze-dry the washed nanoparticles overnight under vacuum.[19]

Complexometric Titration for Calcium Content Assay

This protocol outlines the determination of calcium content in a sample of **calcium nitrate tetrahydrate** using EDTA titration.[20]

Materials:

- Calcium nitrate tetrahydrate sample
- Ethylenediaminetetraacetic acid (EDTA) standard solution (e.g., 0.01 M)



- Ammonium-ammonium chloride buffer (pH 10)
- Calmagite or Eriochrome Black T indicator
- Deionized water

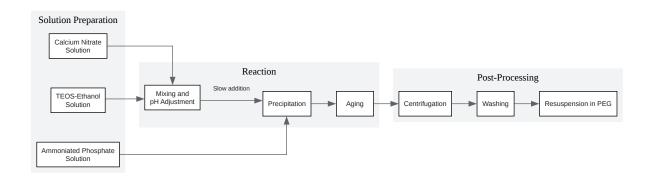
Procedure:

- Sample Preparation:
 - Accurately weigh a sample of calcium nitrate tetrahydrate and dissolve it in a known volume of deionized water in a volumetric flask to create a stock solution.
- Titration Setup:
 - Pipette a precise aliquot (e.g., 10.00 mL) of the sample stock solution into a 250 mL
 Erlenmeyer flask.[20]
 - Add approximately 15 mL of the ammonium-ammonium chloride buffer solution.
 - Add a few drops of the chosen indicator (e.g., 10 drops of Calmagite).
 - Dilute the solution with deionized water to a total volume of 75-100 mL.[20]
- Titration:
 - Titrate the sample solution with the standardized EDTA solution.
 - The endpoint is observed as a color change from wine-red to sky-blue.
- Calculation:
 - Repeat the titration for at least two more aliquots to ensure reproducibility.
 - Calculate the concentration of calcium in the original sample based on the volume of EDTA used and its known molarity.

Visualizations of Mechanisms and Pathways



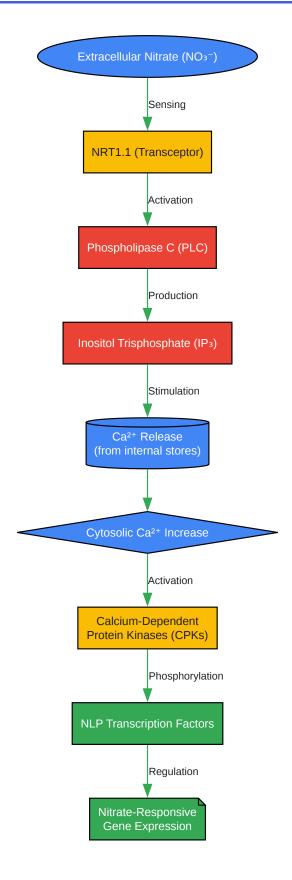
The following diagrams, generated using the DOT language, illustrate key processes involving calcium nitrate.



Click to download full resolution via product page

Fig. 1: Experimental workflow for the synthesis of bioactive glass nanoparticles.

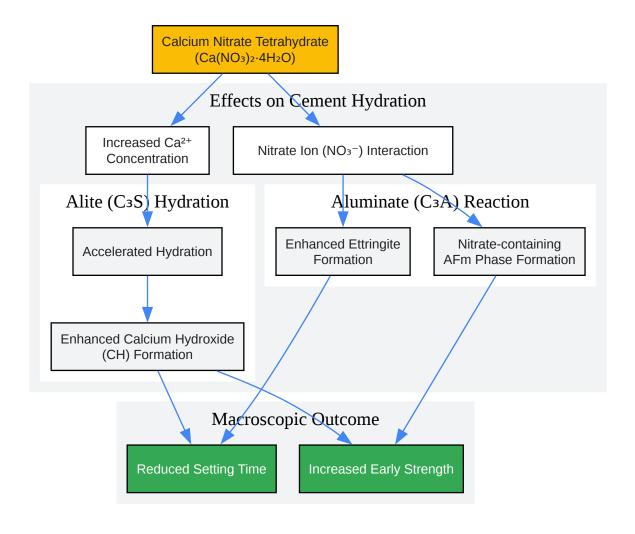




Click to download full resolution via product page

Fig. 2: Simplified nitrate signaling pathway in Arabidopsis involving calcium.





Click to download full resolution via product page

Fig. 3: Proposed mechanism of concrete setting acceleration by calcium nitrate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. edu.rsc.org [edu.rsc.org]
- 2. Calcium Phosphate-Based Nanomaterials: Preparation, Multifunction, and Application for Bone Tissue Engineering PMC [pmc.ncbi.nlm.nih.gov]

Foundational & Exploratory





- 3. nowgonggirlscollege.co.in [nowgonggirlscollege.co.in]
- 4. researchgate.net [researchgate.net]
- 5. www1.udel.edu [www1.udel.edu]
- 6. Calcium signaling networks mediate nitrate sensing and responses in Arabidopsis PMC [pmc.ncbi.nlm.nih.gov]
- 7. Bioactive Glass Nanoparticles for Tissue Regeneration PMC [pmc.ncbi.nlm.nih.gov]
- 8. Primary nitrate responses mediated by calcium signalling and diverse protein phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. tandfonline.com [tandfonline.com]
- 12. Nutrient Signaling by Nitrate and Calcium PMC [pmc.ncbi.nlm.nih.gov]
- 13. Preparation and application of calcium phosphate nanocarriers in drug delivery PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Calcium nitrate Wikipedia [en.wikipedia.org]
- 16. files01.core.ac.uk [files01.core.ac.uk]
- 17. scispace.com [scispace.com]
- 18. pubs.acs.org [pubs.acs.org]
- 19. scribd.com [scribd.com]
- 20. diverdi.colostate.edu [diverdi.colostate.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Calcium Nitrate
 Tetrahydrate (CAS: 13477-34-4)]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b083963#calcium-nitrate-tetrahydrate-cas-number13477-34-4-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com